

4-Chloro-3-sulfamoylbenzoic acid handling moisture sensitivity

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Compound Focus: 4-Chloro-3-sulfamoylbenzoic acid

CAS No.: 1205-30-7

Cat. No.: S591199

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Handling and Storage Specifications

The table below summarizes the key physical and handling properties of **4-Chloro-3-sulfamoylbenzoic acid** from technical datasheets [1] [2] [3]:

Property	Specification / Value
CAS RN	1205-30-7 [1] [2] [3]
Molecular Formula	C ₇ H ₆ ClNO ₄ S [1] [2]
Molecular Weight	235.64 g/mol [1] [2]
Physical Appearance	White to almost white powder to crystal [1] [3]
Melting Point	261 °C / 256-258 °C (lit.) [1] [3]
Recommended Storage	Room temperature in a cool and dark place (<15°C) [1] [2]
Hazard Statements	H315 - Causes skin irritation, H319 - Causes serious eye irritation [1] [2]

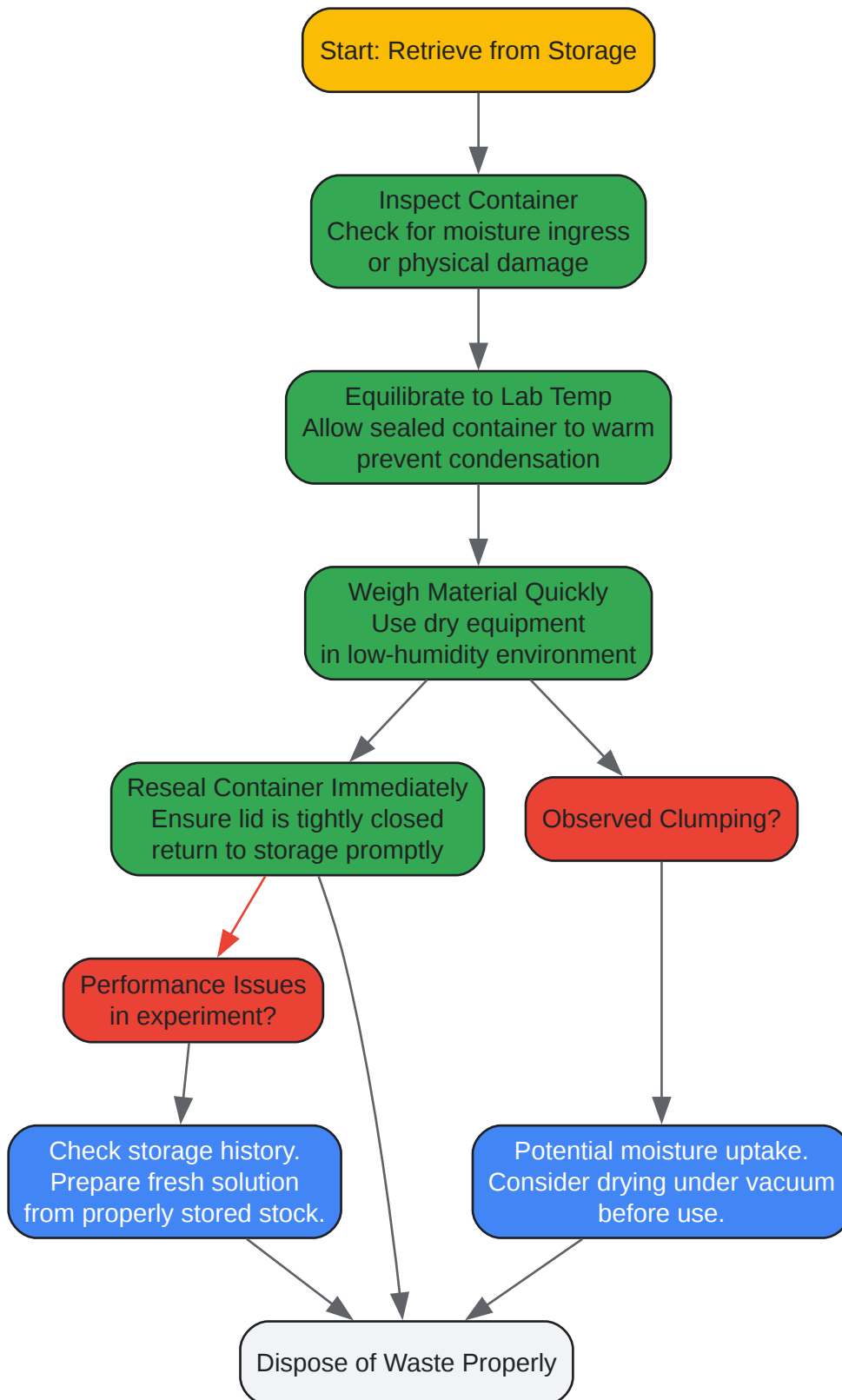
Experimental Handling and Troubleshooting

Handling Procedures

- **Storage:** The primary recommendation is to store the material at **room temperature in a cool, dark place, ideally below 15°C** [1] [2]. This cool storage condition helps maintain the stability of the compound, which indirectly addresses concerns about environmental degradation, including potential moisture sensitivity.
- **Personal Protective Equipment (PPE):** To prevent irritation, wear appropriate PPE, including **gloves, eye protection (eyeshields), and a dust mask (type N95 recommended)** [3].
- **Handling Precautions:** Avoid creating airborne dust. Handle in a well-ventilated area, such as a fume hood, and avoid contact with skin and eyes [1].

Troubleshooting Guide

The following workflow outlines a practical approach to handling the compound, from retrieval to disposal, emphasizing practices that mitigate moisture uptake and degradation:



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Frequently Asked Questions (FAQs)

Q1: Is 4-Chloro-3-sulfamoylbenzoic acid hygroscopic (moisture-sensitive)? While the specific term "hygroscopic" is not used in the located sources, the strong recommendation to store the compound in a "cool and dark place" at temperatures below 15°C [1] [2] strongly suggests that it possesses some sensitivity to environmental factors, including heat and potentially humidity. As a best practice in drug development, it should be treated as moisture-sensitive.

Q2: What is the best practice for weighing this compound? Weigh the material quickly using dry equipment in a low-humidity environment, such as a glovebox or under a nitrogen atmosphere, if available. Always reseal the container immediately after use to minimize exposure to atmospheric moisture [3].

Q3: The solid appears clumped. Has it degraded? Clumping can be an indicator of moisture uptake. The compound's melting point is high (over 256°C) [1] [3], so clumping at room temperature is likely due to physical absorption of water rather than melting. For critical applications, consider drying the material under vacuum in a desiccator before use.

Q4: What analytical methods are used to characterize this compound? According to a research study, the synthesized compound was characterized using **Single Crystal X-Ray Diffraction (SCXRD), FT-IR, and FT-Raman spectroscopic techniques** [4]. These methods are used to confirm the molecular structure and identify functional groups.

Key Recommendations for Researchers

- **Prioritize Proper Storage:** Consistently store the compound in a cool, dark place, as recommended by suppliers, to ensure long-term stability.
- **Assume Moisture Sensitivity:** In the absence of explicit data, adopt a precautionary principle. Implement handling techniques standard for hygroscopic compounds, especially for sensitive applications like analytical standard preparation or pharmaceutical synthesis.
- **Monitor Material Condition:** Visually inspect the solid before use for any signs of clumping or discoloration, and consider further drying or analytical characterization if degradation is suspected.

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References

1. - 4 - Chloro - 3 1205-30-7 | Tokyo Chemical... sulfamoylbenzoic Acid [tcichemicals.com]
2. 4-Chloro-3-sulfamoylbenzoic Acid 1205-30-7 [tcichemicals.com]
3. 4-Chloro-3-sulfamoylbenzoic acid 98 1205-30-7 [sigmaaldrich.com]
4. 4-chloro-3-sulfamoylbenzoic acid study [sciencedirect.com]

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